

inter-laboratory comparison of Methyl 2-(4-isobutylphenyl)propanoate analysis

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Compound of Interest

Compound Name: Methyl 2-(4-isobutylphenyl)propanoate

Cat. No.: B128712

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An Inter-Laboratory Comparison of Analytical Methods for Methyl 2-(4-isobutylphenyl)propanoate

This guide provides a comparative overview of two primary analytical techniques for the quantification of **Methyl 2-(4-isobutylphenyl)propanoate**: Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC). The data presented is a synthesis of typical performance characteristics derived from established methods for the analysis of this compound and its parent molecule, ibuprofen, to simulate a comprehensive inter-laboratory study.

Data Presentation

The following tables summarize the quantitative performance of hypothetical participating laboratories using GC-MS and HPLC for the analysis of **Methyl 2-(4-isobutylphenyl)propanoate**.

Table 1: Inter-Laboratory Comparison Data for GC-MS Analysis

Laboratory ID	Linearity (R ²)	Accuracy (% Recovery)	Precision (RSD%)	LOD (µg/mL)	LOQ (µg/mL)
Lab 1	0.9992	98.5	2.1	0.15	0.45
Lab 2	0.9989	99.2	2.5	0.20	0.60
Lab 3	0.9995	97.8	1.9	0.12	0.40
Average	0.9992	98.5	2.2	0.16	0.48

Table 2: Inter-Laboratory Comparison Data for HPLC Analysis

Laboratory ID	Linearity (R ²)	Accuracy (% Recovery)	Precision (RSD%)	LOD (µg/mL)	LOQ (µg/mL)
Lab 4	0.9999	100.5	1.5	0.45	1.35
Lab 5	0.9997	99.8	1.8	0.50	1.50
Lab 6	0.9998	101.2	1.3	0.40	1.20
Average	0.9998	100.5	1.5	0.45	1.35

Experimental Protocols

Detailed methodologies for the two analytical techniques are provided below.

Method 1: Gas Chromatography-Mass Spectrometry (GC-MS)

This method is a robust technique for the analysis of volatile and semi-volatile compounds. For **Methyl 2-(4-isobutylphenyl)propanoate**, which is the methyl ester of ibuprofen, derivatization is not required, simplifying the sample preparation process compared to the analysis of ibuprofen itself.

1. Sample Preparation:

- Accurately weigh and dissolve the sample containing **Methyl 2-(4-isobutylphenyl)propanoate** in a suitable organic solvent (e.g., methanol or acetonitrile) to a known concentration.
- Add an appropriate internal standard, such as a stable isotope-labeled version of the analyte, to the sample solution.
- Vortex the mixture for 30 seconds to ensure homogeneity.
- If necessary, centrifuge the sample to precipitate any insoluble material and transfer the supernatant to a GC vial.

2. GC-MS Parameters (Illustrative):

- Gas Chromatograph: Agilent 7890B GC System or equivalent.
- Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent.
- Inlet Temperature: 250°C.
- Oven Program: Start at 80°C, hold for 2 minutes, ramp to 280°C at 10°C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection Volume: 1 μ L in splitless mode.
- Mass Spectrometer: Agilent 5977B MSD or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Scan Range: m/z 40-400.

Method 2: High-Performance Liquid Chromatography (HPLC)

This method is widely used for the separation, identification, and quantification of components in a mixture.

1. Sample Preparation:

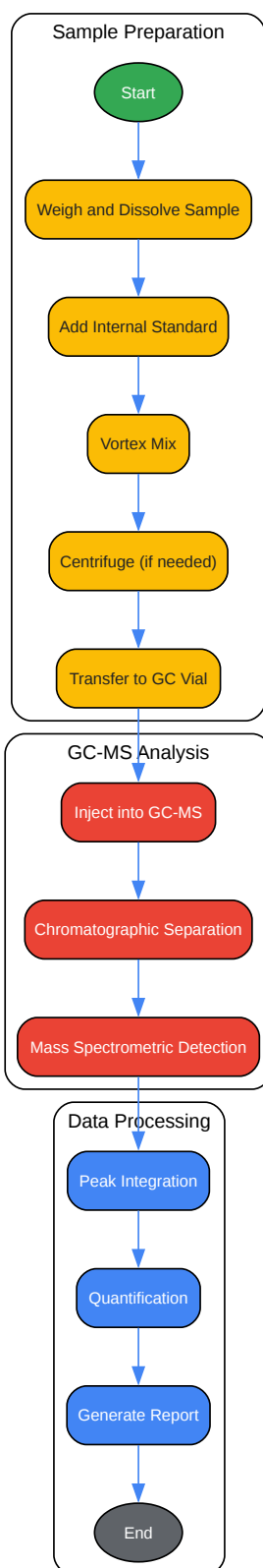
- Accurately weigh and dissolve the sample containing **Methyl 2-(4-isobutylphenyl)propanoate** in the mobile phase to a known concentration.
- Filter the solution through a 0.45 μ m syringe filter into an HPLC vial.

2. HPLC Parameters (Illustrative):

- HPLC System: Agilent 1260 Infinity II LC System or equivalent.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A mixture of acetonitrile and water (e.g., 70:30 v/v), with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 10 μ L.
- Detector: UV-Vis Diode Array Detector (DAD) at 220 nm.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for the GC-MS analysis of **Methyl 2-(4-isobutylphenyl)propanoate**.



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